

Hazard Identification and Risk Assessment: A Proactive Approach

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Compound of Interest

Compound Name: *H-Ser(Bzl)-OH.HCl*

CAS No.: 76614-98-7

Cat. No.: B1445322

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Although some safety data sheets (SDS) may classify **H-Ser(Bzl)-OH.HCl** as not hazardous, it is a fundamental principle of good laboratory practice (GLP) to treat all chemical reagents with a comprehensive safety mindset.[3] Potential hazards may not be fully elucidated, and exposure can still pose risks. Based on available data, researchers should be aware of the following potential hazards.

Potential Health Effects:

- Irritation: May cause irritation to the skin, eyes, and respiratory tract.[4]
- Harmful if Swallowed/Inhaled: Ingestion or inhalation of the dust may be harmful.[4]
- Harmful if Absorbed Through Skin: May be harmful if absorbed through the skin.[4]

Chemical Hazards:

- Thermal Decomposition: When heated to decomposition, **H-Ser(Bzl)-OH.HCl** can emit toxic fumes, including oxides of carbon (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride (HCl) gas.[4][5]

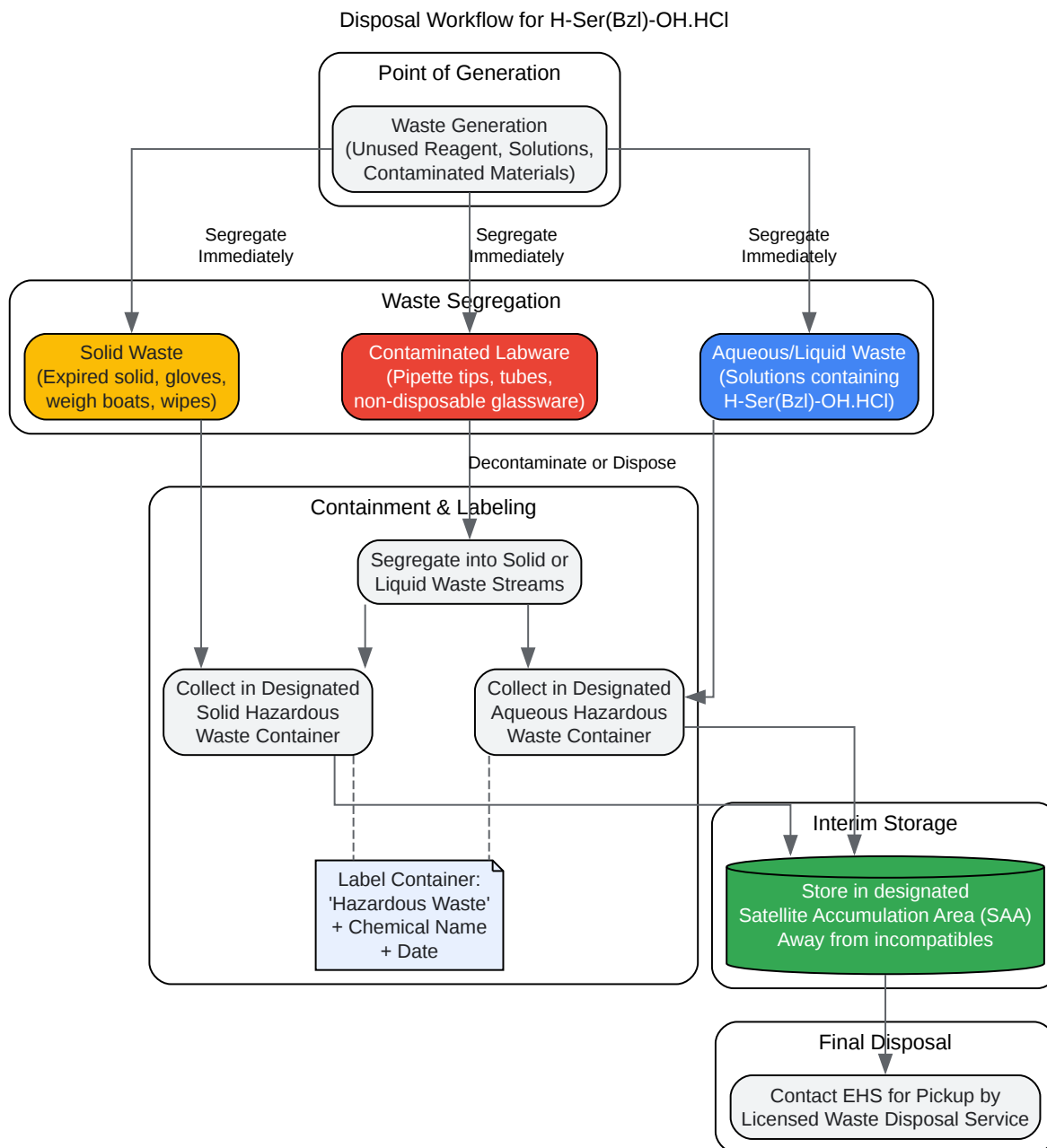
- Incompatibility: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[5]

The following table summarizes key identifying and safety information for **H-Ser(Bzl)-OH.HCl**.

Property	Information	Source(s)
Chemical Name	O-Benzyl-L-serine hydrochloride	[4]
Synonyms	H-Ser(Bzl)-OH HCl	[6]
Molecular Formula	C ₁₀ H ₁₄ ClNO ₃	[4]
Molecular Weight	231.67 g/mol	[2]
Appearance	White solid	[5]
Primary Disposal Route	Licensed professional waste disposal service	[3][7]
Incompatibilities	Strong oxidizing agents, strong acids, strong bases	[5]
Decomposition Products	Carbon oxides (CO, CO ₂), Nitrogen oxides (NO _x), Hydrogen chloride (HCl)	[4][5]

The Disposal Workflow: A Decision-Making Framework

The proper disposal of **H-Ser(Bzl)-OH.HCl** is not a single action but a systematic process. The causality is clear: segregating and correctly identifying chemical waste at the point of generation prevents dangerous reactions, ensures regulatory compliance, and facilitates safe handling by waste management professionals. The following workflow diagram illustrates the logical steps from waste generation to final disposal.



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Sources

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